

Safe Disposal of Ferrous Bromide: A Procedural Guide

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Compound of Interest

Compound Name: Ferrous bromide

Cat. No.: B049432

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The following guide provides essential safety and logistical information for the proper disposal of **ferrous bromide** (FeBr_2), tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical to ensure personal safety and environmental protection.

Immediate Safety and Handling Precautions

Ferrous bromide is a corrosive solid that can cause severe skin and eye burns.^{[1][2]} It is also harmful if swallowed or inhaled and is sensitive to air and moisture.^{[1][3]} Before handling **ferrous bromide** for disposal, it is imperative to wear appropriate Personal Protective Equipment (PPE).

Required Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield.
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.^[4] A synthetic apron is recommended.^[5]
- Respiratory Protection: In case of insufficient ventilation or dust formation, wear a NIOSH/MSHA approved respirator.^[5]

Step-by-Step Disposal Protocol

The primary method for the disposal of **ferrous bromide** is through an approved hazardous waste disposal facility.

- Waste Identification and Segregation:
 - Clearly label the container as "Hazardous Waste: **Ferrous Bromide**."
 - Keep **ferrous bromide** waste segregated from incompatible materials, particularly strong oxidizing agents, strong acids, and moisture.^{[1][4]}
- Containerization:
 - Ensure the waste is stored in a tightly closed and properly labeled container to prevent exposure to air and moisture.^{[1][5]}
 - Store the container in a cool, dry, and well-ventilated area designated for hazardous waste.^{[1][5]}
- Engage a Licensed Waste Disposal Service:
 - Contact a licensed professional waste disposal company to handle the collection and disposal of the **ferrous bromide** waste.^[2]
 - Provide the waste disposal company with the Safety Data Sheet (SDS) for **ferrous bromide** to ensure they are fully aware of the hazards.
 - Follow all local, regional, and national regulations for hazardous waste disposal.^[4]
- Spill Management:
 - In the event of a small spill, carefully sweep or vacuum the material and place it into a suitable, labeled disposal container. Avoid generating dust.
 - For a large spill, prevent the material from entering sewers or water systems.^[5] Contact your institution's environmental health and safety department immediately.

Quantitative Safety Data

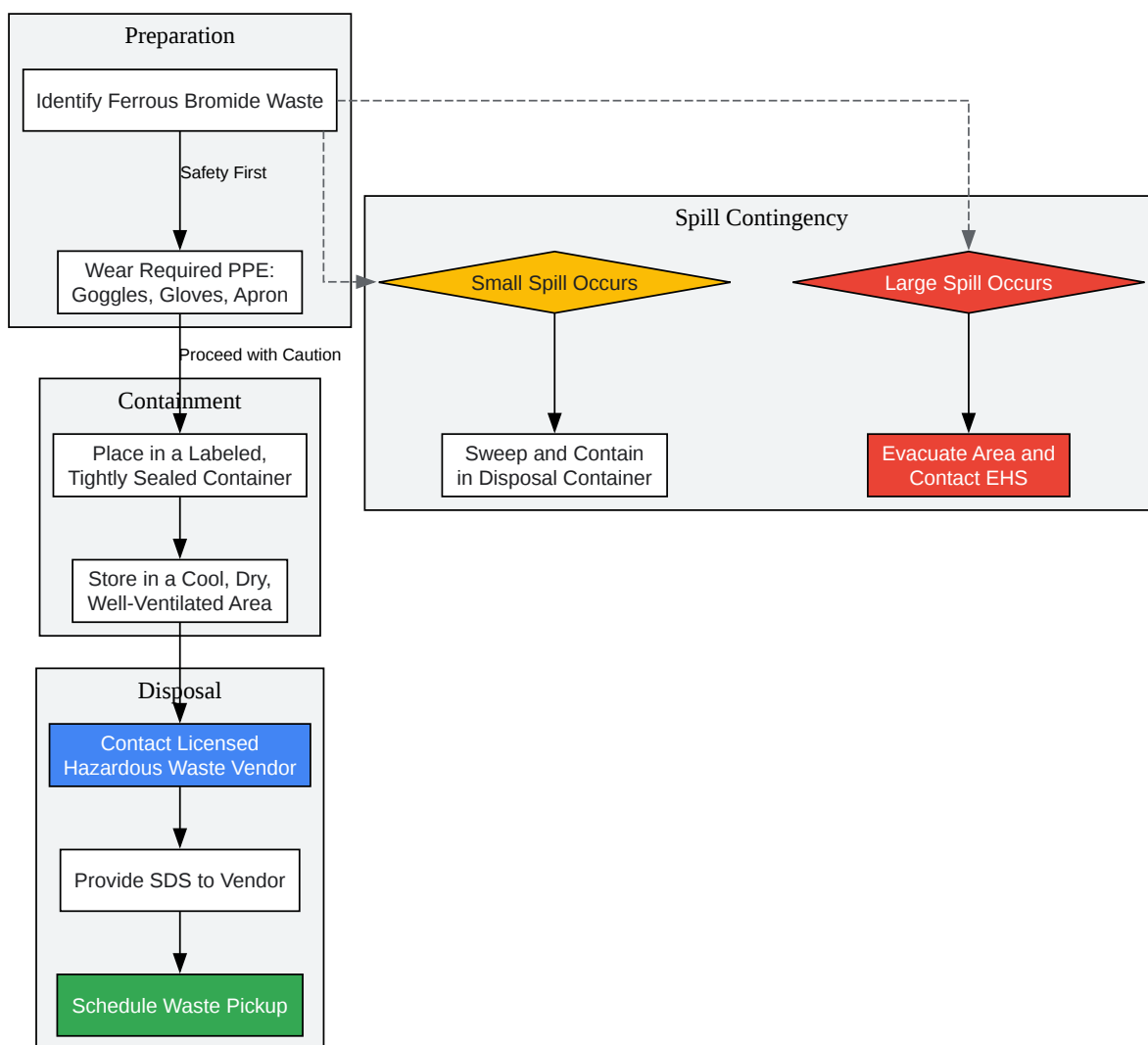
The following table summarizes key quantitative safety data for **ferrous bromide**.

Data Point	Value	Species	Reference
Acute Oral Toxicity (LD50)	1598 mg/kg	Rat	[5]
Acute Oral Toxicity (LD50)	1623 mg/kg	Mouse	[5]
Melting Point	684 °C / 1263.2 °F	N/A	[4]
Boiling Point	937 °C / 1718.6 °F @ 760 mmHg	N/A	[4]

Experimental Protocols Cited

The data presented in this guide is derived from standardized toxicological studies and physical property measurements as reported in Safety Data Sheets. The methodologies for determining LD50 values typically involve administering the substance to test animals under controlled conditions to ascertain the dose that is lethal to 50% of the population.

Ferrous Bromide Disposal Workflow



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Caption: Logical workflow for the safe disposal of **ferrous bromide**.

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- To cite this document: BenchChem. [Safe Disposal of Ferrous Bromide: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b049432#ferrous-bromide-proper-disposal-procedures>]

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